

# Technical Guide: Dichloroacridines and Their Derivatives

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Compound Name:	1,9-Dichloroacridine	
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This technical guide provides a comprehensive overview of dichloroacridines, with a focus on their chemical properties, synthesis, and biological relevance. While specific data for **1,9-dichloroacridine** is not readily available in common chemical databases, this document outlines the foundational knowledge required for its potential synthesis and explores the characteristics of closely related and more extensively studied acridine compounds.

### Physicochemical Data of Acridine and Chlorinated Derivatives

Direct CAS registry number and molecular weight information for **1,9-dichloroacridine** are not found in publicly accessible databases. For reference and comparative purposes, the data for the parent acridine molecule and its key chlorinated derivatives are summarized below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Acridine	260-94-6	С13Н9N	179.22
9-Chloroacridine	1207-69-8	C13H8CIN	213.66
3,9-Dichloroacridine	35547-70-7	C13H7Cl2N	248.11



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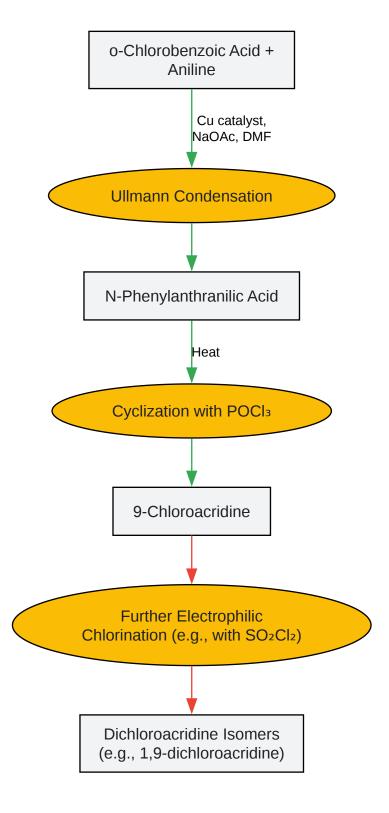
## Synthesis of the Acridine Core and Chlorinated Derivatives

The synthesis of chlorinated acridines typically involves the initial construction of the acridine scaffold followed by chlorination, or the use of chlorinated starting materials. The Bernthsen acridine synthesis and the Ullmann condensation are two classical methods for preparing the acridine core. The subsequent introduction of a chlorine atom at the 9-position is a common strategy, yielding the key intermediate, 9-chloroacridine.

#### **General Synthesis Pathway for 9-Chloroacridine**

A widely used synthetic route to 9-chloroacridine involves a two-step process starting from o-chlorobenzoic acid and aniline. This pathway is depicted in the workflow diagram below. The initial step is an Ullmann condensation to form N-phenylanthranilic acid, which is then cyclized in the presence of phosphorus oxychloride (POCl<sub>3</sub>) to yield 9-chloroacridine.





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